

# Essential Safety and Logistical Information for Handling Ubrogapant

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## Compound of Interest

Compound Name: Ubrogapant

Cat. No.: B612305

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Ubrogapant**, a calcitonin gene-related peptide (CGRP) receptor antagonist. The following procedural guidance is based on available safety data sheets (SDS) and aims to be a preferred source for laboratory safety and chemical handling information.

## Hazard Identification and Classification

**Ubrogapant** is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1]. The primary hazards associated with **Ubrogapant** are summarized below.

Hazard Category	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Ubrogapant**, the following personal protective equipment is mandatory.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	With side-shields
Hand Protection	Protective Gloves	Impervious material
Body Protection	Impervious Clothing	To prevent skin contact
Respiratory Protection	Suitable Respirator	Use in well-ventilated areas or with appropriate exhaust ventilation

## Operational Plan: Handling and Storage

Safe Handling Procedures:

- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.

- Ventilation: Use only in a well-ventilated area or with appropriate exhaust ventilation.
- Dust Prevention: Avoid the generation and inhalation of dust and aerosols.
- Hygiene: Wash hands, face, and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in the handling area.

#### Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Recommended storage temperature for the powder form is -20°C.
- Keep away from direct sunlight and sources of ignition.

## Disposal Plan

Dispose of **Ubrogепant** and its containers in accordance with all applicable local, state, and federal regulations.

#### Spill and Waste Disposal:

- Containment: For spills, prevent further leakage or spillage if safe to do so. Keep the product away from drains and water courses.
- Cleanup:
  - For solutions, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).
  - Decontaminate surfaces and equipment by scrubbing with alcohol.
- Disposal: Dispose of contaminated materials as hazardous waste. Do not release into the environment.

For unused or expired medicine in a non-laboratory setting, the best method of disposal is through a drug take-back program. If a take-back program is not available, the medication can

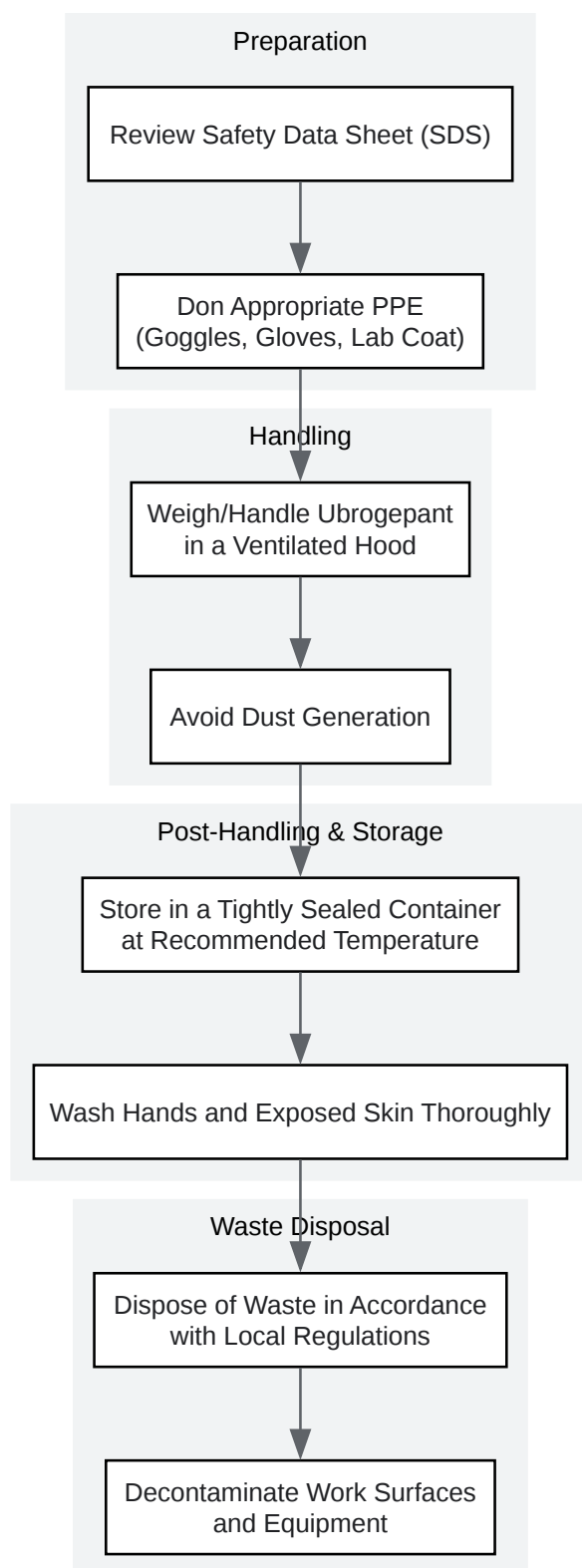
be mixed with an undesirable substance like coffee grounds or cat litter, placed in a sealed plastic bag, and then discarded in the household trash.

## Experimental Protocols

The available documentation summarizes the results of nonclinical toxicology studies but does not provide detailed experimental protocols. **Ubrogepant** was found to be non-mutagenic and non-genotoxic in in-vitro and in-vivo assays. Carcinogenicity studies in mice and rats showed no evidence of carcinogenicity.

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Ubrogepant** in a laboratory setting.



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Workflow for the safe handling of **Ubrogapant**.

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